

The Role of Pasodacigib in T Cell Activation: A Technical Guide

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Compound of Interest

Compound Name: Pasodacigib
CAS No.: 2648721-77-9
Cat. No.: B15573272

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Introduction

Pasodacigib (BAY 2862789) is an investigational small molecule inhibitor targeting diacylglycerol kinase alpha (DGK α), a critical negative regulator of T cell receptor (TCR) signaling.^[1] By inhibiting DGK α , **pasodacigib** aims to enhance and sustain T cell activation, representing a promising strategy in cancer immunotherapy to overcome tumor-induced immunosuppression and improve anti-tumor immune responses. This technical guide provides an in-depth overview of the mechanism of action of **pasodacigib**, its effects on T cell subsets and cytokine production, and detailed experimental protocols for evaluating its activity.

Core Mechanism: Potentiation of T Cell Receptor Signaling

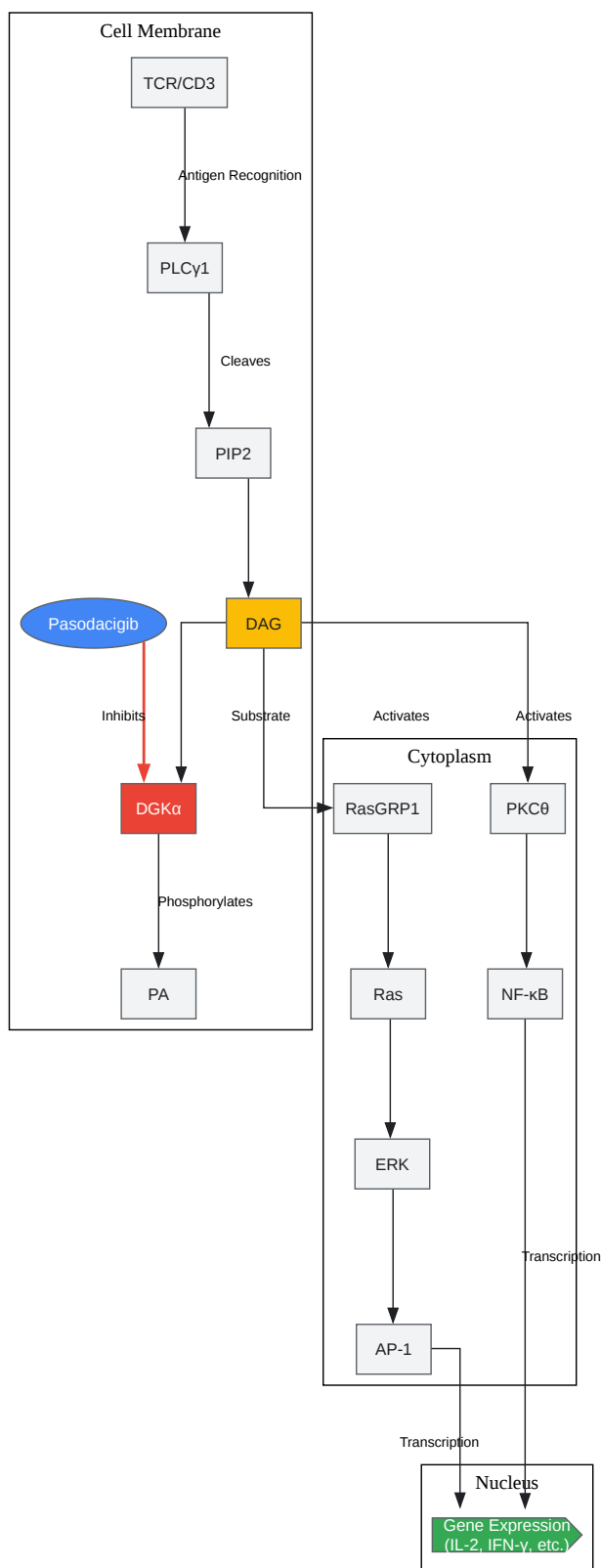
T cell activation is initiated by the engagement of the T cell receptor (TCR) with antigens presented by major histocompatibility complexes (MHC) on antigen-presenting cells (APCs). This interaction triggers a signaling cascade that leads to T cell proliferation, differentiation, and

effector functions. A key second messenger in this pathway is diacylglycerol (DAG), which activates crucial downstream signaling molecules, including Protein Kinase C (PKC) and Ras guanyl nucleotide-releasing proteins (RasGRPs).[2][3]

DGK α acts as a crucial checkpoint in this pathway by phosphorylating DAG to phosphatidic acid (PA), thereby terminating DAG-mediated signaling.[4] This enzymatic activity effectively dampens the T cell response and can lead to a state of T cell anergy or exhaustion, particularly within the tumor microenvironment where DGK α expression is often upregulated.[5][6]

Pasodacigib, as a DGK α inhibitor, blocks this conversion of DAG to PA. This leads to an accumulation of DAG at the immune synapse, resulting in sustained and amplified signaling through the Ras-ERK and PKC θ -NF κ B pathways. The potentiation of these pathways ultimately leads to enhanced T cell activation, proliferation, and effector functions.[1][4]

Signaling Pathway of Pasodacigib-Mediated T Cell Activation



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